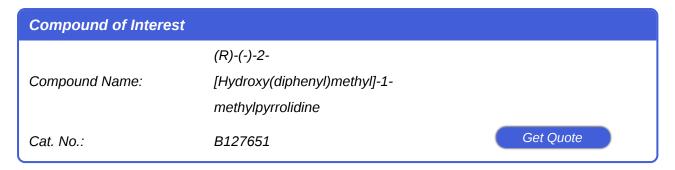


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Introduction

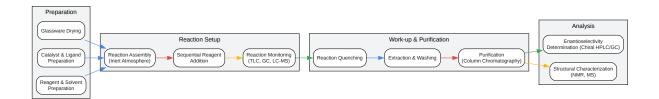
Catalytic enantioselective alkylation is a powerful and essential transformation in modern organic synthesis, enabling the construction of chiral molecules with a high degree of stereocontrol. This process is of paramount importance in the pharmaceutical industry, where the biological activity of a drug molecule is often dictated by its specific stereochemistry. These reactions introduce an alkyl group to a prochiral substrate, creating a new stereocenter in a selective manner, thus providing access to enantiomerically enriched building blocks for complex molecule synthesis.

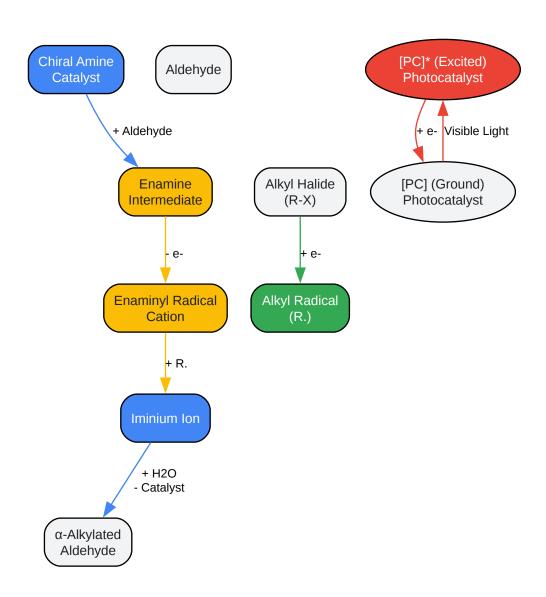
This document provides detailed application notes and experimental protocols for several key types of catalytic enantioselective alkylation reactions, including the α -alkylation of aldehydes and ketones. The methodologies described herein utilize a range of catalytic systems, from organocatalysis to transition-metal catalysis, offering researchers a selection of tools to address various synthetic challenges.

General Experimental Workflow

The following diagram illustrates a typical workflow for setting up and analyzing a catalytic enantioselective alkylation reaction.







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